Application Notes: Enhancing Peptide Stability with D-Amino Acids

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Fmoc-D-Arg-OH*	
Cat. No.:	*B557082*	*Get Quote*

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Introduction

The therapeutic potential of peptides is often limited by their poor in vivo stability, primarily due to rapid degradation by proteases. A powerful strategy to overcome this limitation is the incorporation of D-amino acids, the non-natural stereoisomers (enantiomers) of the naturally occurring L-amino acids. This application note provides a comprehensive overview of the principles, applications, and experimental protocols for utilizing D-amino acids to enhance peptide stability, thereby improving their pharmacokinetic profiles and therapeutic efficacy.

Endogenous proteases exhibit a high degree of stereospecificity, primarily recognizing and cleaving peptide bonds involving L-amino acids. By strategically substituting L-amino acids with their D-counterparts, the peptide backbone becomes sterically hindered and resistant to proteolytic cleavage. This simple yet effective modification can dramatically increase a peptide's half

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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